

Thermochemical Data of Europium Chlorides

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Compound of Interest

Compound Name: *Europium;chloride*

CAS No.: *37346-48-8*

Cat. No.: *B15927364*

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The following tables summarize the key thermochemical data for anhydrous Europium (II) chloride and Europium (III) chloride. This data is crucial for understanding the stability, reactivity, and energy changes associated with these compounds.

Table 1: Thermochemical Properties of Europium (II) Chloride (EuCl₂) at 298.15 K

Property	Value	Units
Molar Mass	222.87[1]	g/mol
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-812[1]	kJ/mol
Standard Molar Entropy (S°)	170[1]	J/(mol·K)
Molar Heat Capacity (C_p)	76[1]	J/(mol·K)
Enthalpy of Fusion ($\Delta_{fus} H$)	18.7 (at 1125 K)[2][3]	kJ/mol
Enthalpy of Vaporization ($\Delta_{vap} H$)	246[1]	kJ/mol
Enthalpy of Phase Transition	11.5 (at 1014 K)[2][3]	kJ/mol
Melting Point	~731-852	°C
Boiling Point	~2060-2190	°C

Table 2: Thermochemical Properties of Europium (III) Chloride (EuCl_3) at 298.15 K

Property	Value	Units
Molar Mass	258.32[4][5][6]	g/mol
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-939[7]	kJ/mol
Standard Molar Entropy (S°)	127[7]	J/(mol·K)
Melting Point	~623-632 (decomposes)[4][5] [8]	°C

Note on EuCl_3 Melting Point: There are discrepancies in the literature regarding the melting point of EuCl_3 , with some sources reporting decomposition at around 623-632°C[4][5][7][8], while others indicate a melting point of 850°C.[6][9]

The hexahydrated form, $\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$, is a white crystalline solid with a molar mass of 366.41 g/mol. [4][8][9][10] Upon heating, it does not simply lose water to form the anhydrous chloride but instead may form an oxychloride. [10]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental techniques. Below are summaries of the key methodologies cited in the literature.

Synthesis of Anhydrous Europium Chlorides

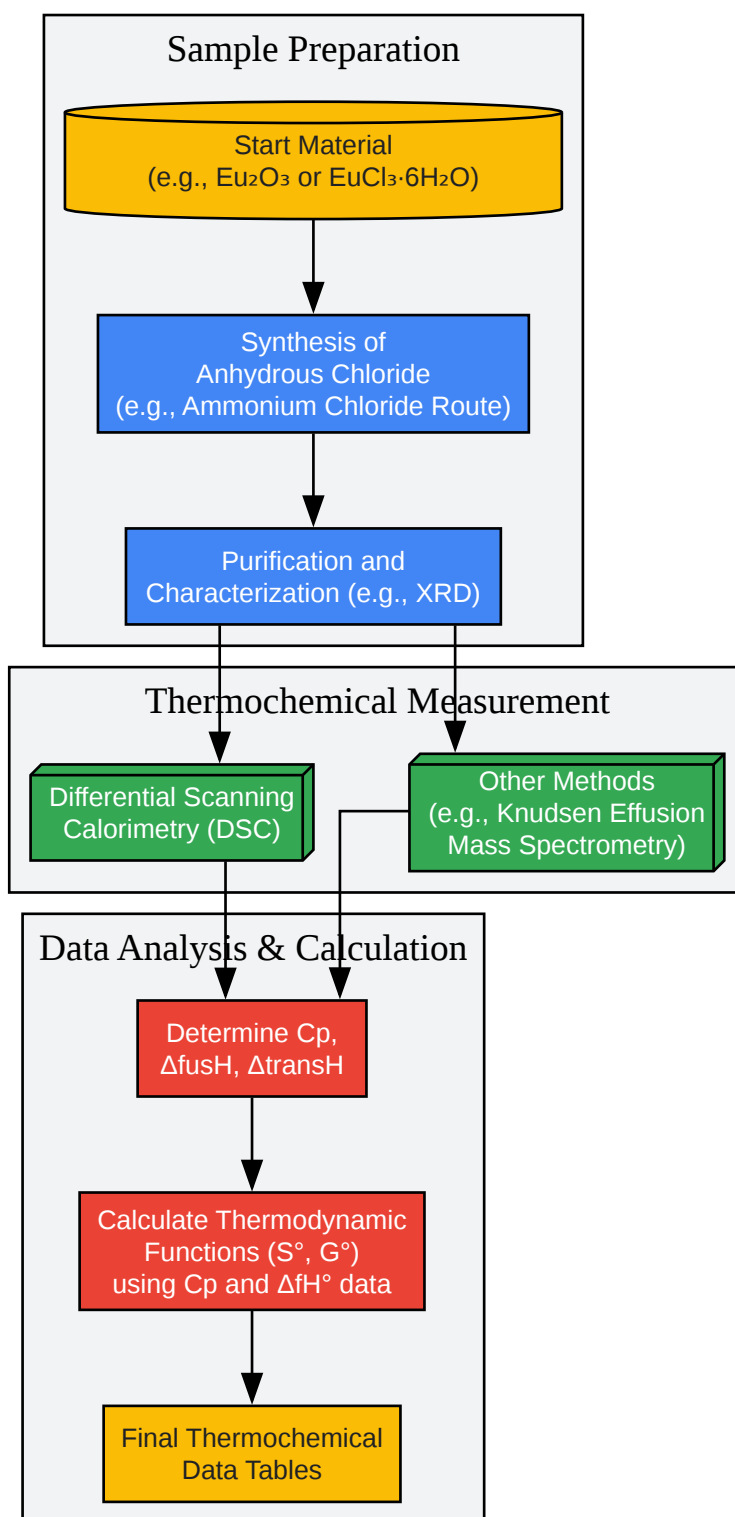
- Anhydrous EuCl_3 : A common and reliable method for preparing anhydrous EuCl_3 is the "ammonium chloride route". [10][11] This process involves heating either europium oxide (Eu_2O_3) or hydrated europium chloride ($\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$) with ammonium chloride to approximately 230°C. [10] This forms an intermediate, $(\text{NH}_4)_2[\text{EuCl}_5]$, which then thermally decomposes to yield anhydrous EuCl_3 . [10] Alternatively, anhydrous EuCl_3 can be synthesized by heating the hydrated form with an excess of thionyl chloride. [4]
- Anhydrous EuCl_2 : Europium (II) chloride is typically produced through the reduction of Europium (III) chloride. [10] This is achieved by heating anhydrous EuCl_3 in a stream of hydrogen gas. [1][12]

Calorimetry

- Differential Scanning Calorimetry (DSC): This is a primary technique used for measuring the heat capacity and enthalpies of phase transitions. For EuCl_3 , DSC has been employed to measure its heat capacity from 300 K up to its melting temperature. [13][14] For EuCl_2 , DSC was used to determine the temperature and enthalpy of both its phase transition and fusion, as well as to measure its heat capacity over a temperature range of 306 K to 1085 K. [2][3] The heat capacity of solid EuCl_2 in the temperature range of 306-900 K can be described by the linear equation: $C_{p_} = (68.27 + 0.0255 \text{ T/K}) \text{ J mol}^{-1}\text{K}^{-1}$. [3]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of thermochemical data for a solid compound like Europium chloride.



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Caption: Workflow for determining thermochemical properties.

Gibbs Free Energy

The Gibbs free energy (G) is a fundamental thermodynamic potential that can be used to determine the spontaneity of a process. The change in Gibbs free energy (ΔG) for a reaction at a given temperature (T) can be calculated from the changes in enthalpy (ΔH) and entropy (ΔS) using the following equation:

$$\Delta G^\circ = \Delta H^\circ - T\Delta S^\circ$$

A negative value for ΔG° indicates that a reaction is thermodynamically favorable under standard conditions.[16] For instance, the Gibbs free energy changes for the reduction of EuCl_3 to EuCl_2 have been studied to understand the equilibrium of this reaction at different temperatures.[17]

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